

# Personal protective equipment for handling Fpmint

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## Compound of Interest

Compound Name: *Fpmint*

Cat. No.: *B15611113*

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## Essential Safety and Handling Guide for Fpmint

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling specialized chemical compounds. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Fpmint** (CAS No. 924866-33-1), a potent and selective inhibitor of Equilibrative Nucleoside Transporter 2 (ENT2).

## Key Safety and Physical Information

**Fpmint** is a white to off-white solid powder. While a comprehensive Safety Data Sheet (SDS) with specific quantitative exposure limits for **Fpmint** is not publicly available, safety protocols can be established based on its structural components, including a piperazine derivative, and general principles for handling potent research-grade chemicals.

Parameter	Information	Source
Chemical Name	4-((4-(2-fluorophenyl)piperazin-1-yl)methyl)-6-imino-N-(naphthalen-2-yl)-1,3,5-triazin-2-amine	
CAS Number	924866-33-1	[1]
Molecular Formula	C <sub>24</sub> H <sub>24</sub> FN <sub>7</sub>	
Molecular Weight	429.49 g/mol	
Appearance	Solid powder	
Primary Hazards	Based on related piperazine compounds: Harmful if swallowed, causes skin irritation, and may cause serious eye damage. May cause respiratory irritation.	[2][3]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container. Recommended storage at 2-8°C.	[4]

## Personal Protective Equipment (PPE)

A systematic approach to personal safety is crucial when working with **Fpmint**. The following PPE is mandatory to minimize exposure and ensure user safety.

### 1. Eye and Face Protection:

- Requirement: Chemical safety goggles and a face shield are mandatory to protect against splashes and fine particulates.[5]
- Specification: Safety glasses must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.

## 2. Hand Protection:

- Requirement: Chemical-resistant gloves are required.
- Specification: While specific glove breakthrough times for **Fpmint** are not available, for related aromatic amines, butyl rubber and viton gloves are recommended. Nitrile gloves may offer limited protection for short-term use. Always inspect gloves for degradation or perforation before use.

## 3. Protective Clothing:

- Requirement: A buttoned lab coat, long pants, and closed-toe shoes are required. For tasks with a higher risk of exposure, such as handling larger quantities or potential for spills, a chemical-resistant apron or coveralls should be worn.<sup>[5]</sup>

## 4. Respiratory Protection:

- Requirement: All work with solid **Fpmint** must be conducted in a designated area, such as a certified chemical fume hood or a glove box, to minimize inhalation exposure.<sup>[5]</sup> If these are not available, a NIOSH-approved respirator with an appropriate particulate filter should be used.

# Operational Plan: Safe Handling and Disposal

A structured workflow is essential for the safe handling and disposal of **Fpmint**. The following diagrams outline the necessary steps from preparation to post-handling procedures.

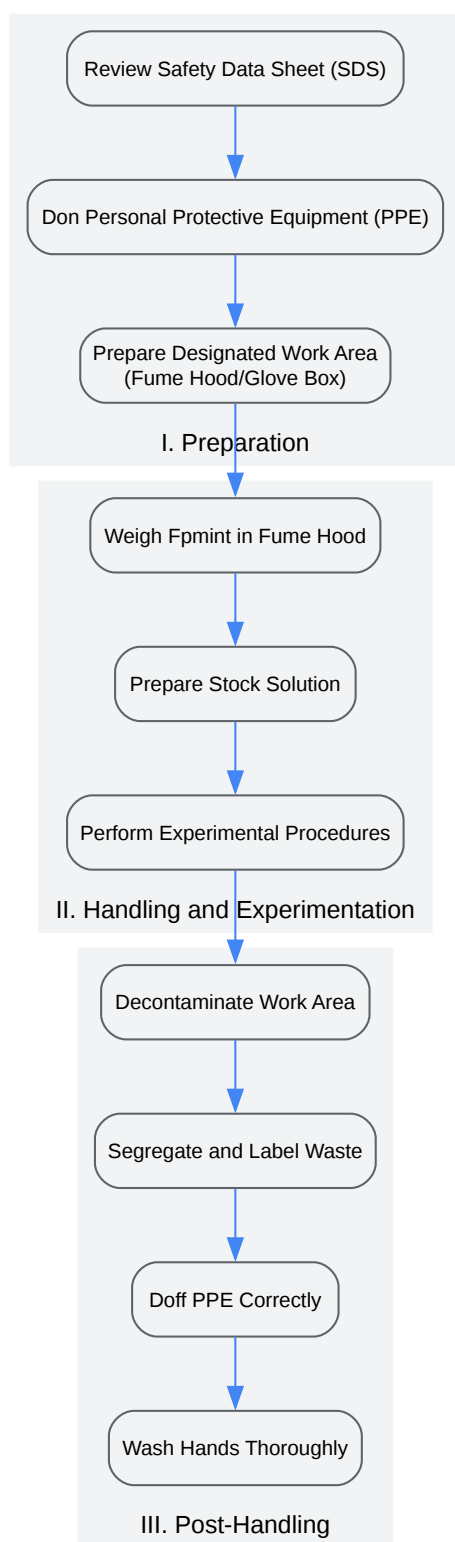


Figure 1: Workflow for Safe Handling of Fpmint

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### Workflow for Safe Handling of **Fpmint**

## Experimental Protocol: Preparation of Fpmint Stock Solution

The following is a standard protocol for preparing a stock solution of **Fpmint** for use in cell-based assays.

Materials:

- **Fpmint** powder
- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

Procedure:

- **Preparation:** Perform all steps in a certified chemical fume hood. Ensure all materials are sterile.
- **Weighing:** Carefully weigh the desired amount of **Fpmint** powder into a sterile microcentrifuge tube using a calibrated analytical balance.
- **Dissolving:** Add the appropriate volume of DMSO to the microcentrifuge tube to achieve the desired stock solution concentration. **Fpmint** is soluble in DMSO at 2 mg/mL.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the **Fpmint** is completely dissolved.
- **Storage:** Store the stock solution at -20°C for long-term storage or 2-8°C for short-term use. Aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.
- **Working Solution:** When ready to use, thaw an aliquot of the stock solution and dilute it to the final working concentration in the appropriate cell culture medium.

## Disposal Plan

Proper disposal of **Fpmint** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

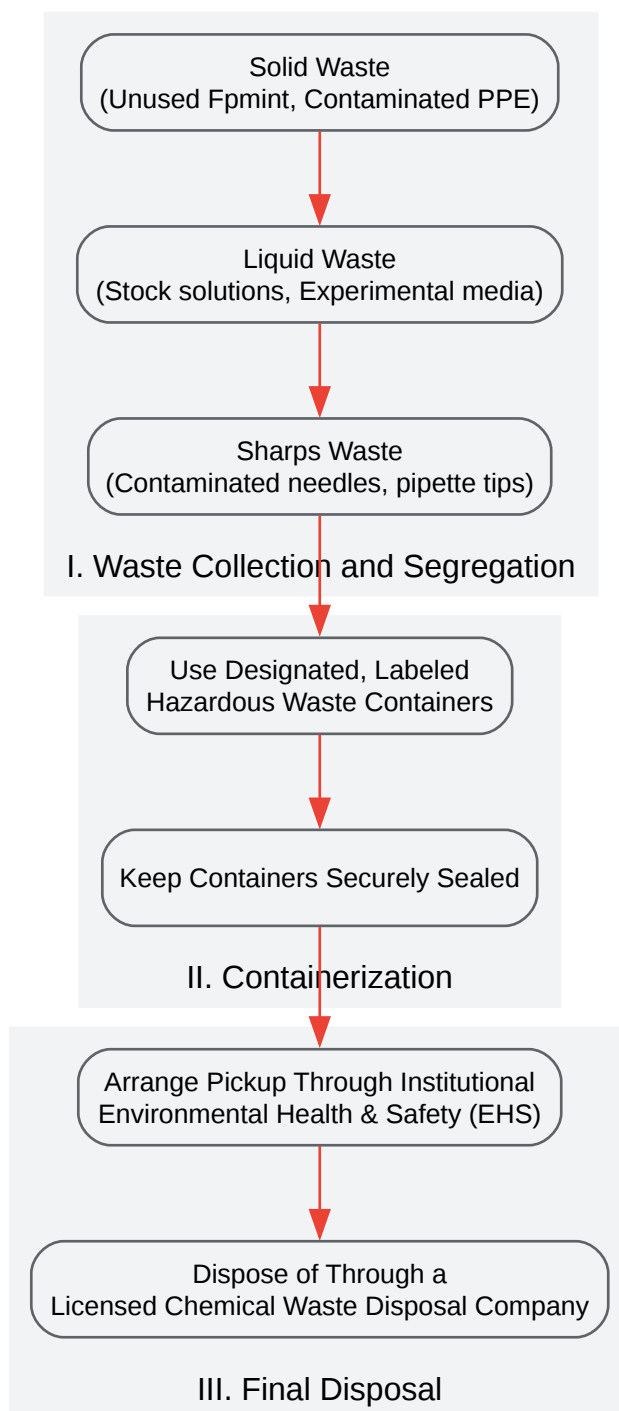


Figure 2: Fpmint Waste Disposal Workflow

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